

Ceralasertib Formate: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: Ceralasertib formate

CAS No.: 1352280-98-8

Cat. No.: B606603

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Senior Application Scientist Technical Guide

Executive Safety Summary

Compound: **Ceralasertib Formate** (AZD6738 Formate) Class: Ataxia Telangiectasia and Rad3-related (ATR) Kinase Inhibitor Primary Hazard: Reproductive Toxicity & Germ Cell Mutagenicity (Suspected) Disposal Method: High-Temperature Incineration (Standard for Antineoplastics)[1]

This guide outlines the critical operational protocols for the disposal of **Ceralasertib Formate**. As a potent inhibitor of the DNA Damage Response (DDR) pathway, this compound must be handled with the rigor reserved for cytotoxic agents.[1] While shipping regulations may classify it as "Non-Hazardous" for transport, laboratory safety protocols must treat it as a high-potency bioactive agent capable of inducing replication catastrophe in dividing cells.[1]

Hazard Identification & Mechanistic Context

To ensure compliance and safety, researchers must understand why specific disposal methods are mandated.

Biological Mechanism of Action

Ceralasertib inhibits ATR kinase, a master regulator of genome integrity.[2][3] By blocking the phosphorylation of Chk1 (Ser345), it prevents cell cycle arrest in response to DNA damage, forcing cells with replication stress into premature mitosis and subsequent apoptosis (Mitotic Catastrophe).[1]

- Risk Implication: Because it targets DNA repair mechanisms, accidental exposure poses significant risks to rapidly dividing tissues (bone marrow, GI tract) and developing fetuses.[1]

Toxicological Profile (GHS Classification)

Based on the active moiety Ceralasertib (AZD6738)

Hazard Category	H-Code	Description
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child.[1]
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]

| STOT - Repeated | H373 | May cause damage to organs (Bone Marrow) through prolonged exposure.[1] |

Waste Segregation & Disposal Protocols

Effective disposal begins with rigorous segregation.[1] Do not mix Ceralasertib waste with general chemical waste streams (e.g., oxidizers or acids) to avoid unintended chemical reactions.[1]

A. Solid Waste (Bulk Substance & Contaminated Solids)[1]

- Items: Expired powder, weighing boats, contaminated paper towels, dry spill cleanup materials.[1]
- Protocol:

- Collect in a dedicated Cytotoxic/Antineoplastic Waste Container (typically yellow or clearly labeled).[1]
- Do NOT autoclave. Autoclaving may volatilize the compound or fail to destroy the active pharmacophore.
- Destruction: Must be sent for High-Temperature Incineration ($>1000^{\circ}\text{C}$). This ensures the complete thermal decomposition of the morpholino-pyrimidine scaffold.[1]

B. Liquid Waste (Stock Solutions & Media)

- Items: DMSO stock solutions, cell culture media ($>0.1\ \mu\text{M}$), unused aliquots.
- Protocol:
 - Never dispose of down the drain.
 - Collect in a High-Density Polyethylene (HDPE) carboy labeled "Hazardous Waste: Toxic Organic - Ceralasertib".[1]
 - Solvent Compatibility: Ceralasertib is soluble in DMSO and Ethanol.[1][4] Ensure the waste carboy is compatible with these organic solvents.
 - Destruction: Incineration via a licensed hazardous waste contractor.[1]

C. Trace Waste (Sharps & Consumables)

- Items: Pipette tips, syringes, gloves.[1]
- Protocol:
 - Dispose of sharps in a puncture-proof container labeled for Incineration Only.[1]
 - Pipette tips used for DMSO stocks should be treated as solid hazardous waste, not general lab trash.[1]

Decontamination & Spill Response

Ceralasertib formate is sparingly soluble in water but highly soluble in organic solvents.^[1]
Water alone is ineffective for cleaning spills.^[1]

Decontamination Solution

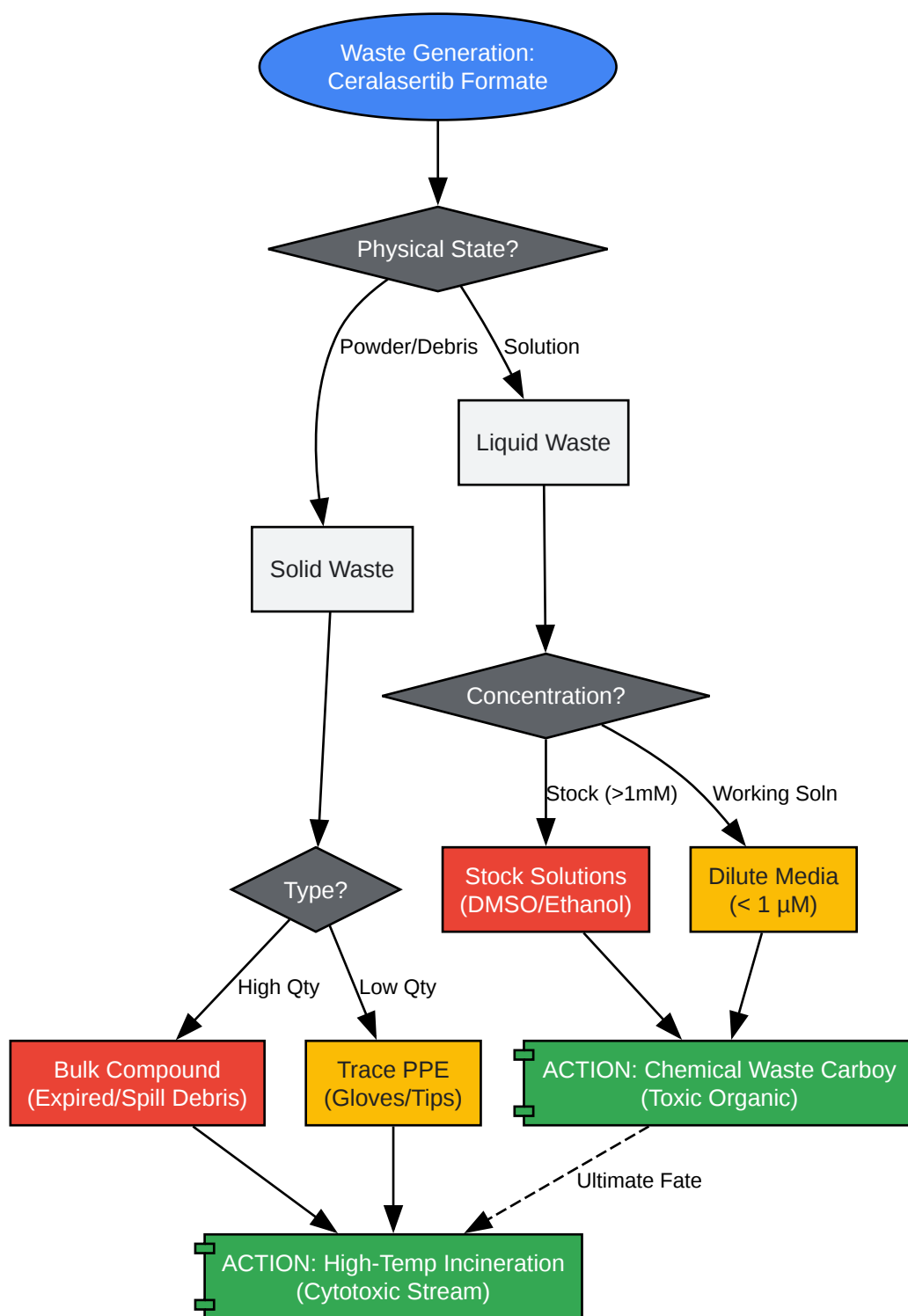
- Primary Solvent: 70% Ethanol or Isopropanol (solubilizes the compound).^[1]
- Secondary Wash: Soap and water (removes residue).^[1]

Spill Cleanup Workflow

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.^[1]
- PPE: Double nitrile gloves, lab coat, and N95/P100 respirator (if powder is aerosolized).^[1]
- Contain:
 - Powder: Cover with a damp paper towel (soaked in ethanol) to prevent dust generation.^[1]
Wipe up gently.^[1]
 - Liquid: Absorb with inert pads or vermiculite.^[1]
- Clean: Wipe the surface 3x with 70% Ethanol, followed by a final water rinse.^[1]
- Dispose: All cleanup materials go into the Cytotoxic Waste bin.

Decision Logic: Waste Stream Workflow

The following diagram illustrates the decision process for segregating Ceralasertib waste to ensure regulatory compliance and safety.



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Figure 1: Operational decision tree for segregating **Ceralasertib Formate** waste streams.[1]
Note that all paths ultimately lead to thermal destruction (incineration) to ensure complete neutralization of the pharmacophore.[1]

Regulatory & Compliance Context

- RCRA (USA): While not explicitly P-listed, Ceralasertib should be managed as a Characteristic Hazardous Waste due to toxicity.[1] Best practice in the pharmaceutical industry is to classify it under the "Antineoplastic" umbrella.
- Safety Data Sheet (SDS) Verification: Always consult the specific SDS from your supplier (e.g., Cayman, Selleckchem) as formulation additives may alter waste codes.[1]

References

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